

# Technical Guide: Safety & Handling of [2-(Methoxymethyl)oxolan-2-yl]methanol

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## Compound of Interest

Compound Name:	[2-(Methoxymethyl)oxolan-2-yl]methanol
CAS No.:	1936686-87-1
Cat. No.:	B2983994

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## Executive Summary

**[2-(Methoxymethyl)oxolan-2-yl]methanol** is a functionalized tetrahydrofuran derivative utilized primarily as a chiral scaffold in drug discovery. Its structure features a gem-disubstituted carbon at the 2-position of the oxolane ring, bearing both a hydroxymethyl and a methoxymethyl group.

Due to the presence of the cyclic ether (oxolane) and acyclic ether (methoxymethyl) moieties, this compound must be managed as a susceptible peroxide former. Furthermore, structural homology to tetrahydrofurfuryl alcohol suggests potential reproductive toxicity and solvent-like permeability. This guide mandates strict engineering controls and inert storage conditions to maintain compound integrity and operator safety.

## Part 1: Physicochemical Profile & Identification

The following data characterizes the compound. Where experimental data is unavailable for this specific CAS, values are predicted based on Group Contribution Methods (GCM) for similar THF derivatives.

Property	Specification / Value
Chemical Name	[2-(Methoxymethyl)oxolan-2-yl]methanol
CAS Number	1936686-87-1
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	146.19 g/mol
Physical State	Colorless to pale yellow liquid (Standard conditions)
Boiling Point	~230–240°C (Predicted at 760 mmHg)
Flash Point	> 90°C (Predicted; Combustible Liquid Class IIIB)
Solubility	Miscible in water, DMSO, Methanol, DCM
Density	~1.05 g/cm <sup>3</sup>
Partition Coeff. (LogP)	~ -0.2 (Hydrophilic)

## Part 2: Hazard Assessment (The "Why" Behind the Protocol)

### Peroxide Formation (Primary Chemical Hazard)

Like all tetrahydrofuran derivatives, this molecule contains an ether linkage adjacent to a carbon atom. While the 2-position is quaternary (blocking radical abstraction at that site), the 5-position of the ring remains a secondary carbon susceptible to auto-oxidation.

- Risk: Formation of potentially explosive organic peroxides upon exposure to air and light.
- Classification: Group B Peroxide Former (Peroxide hazard on concentration).

### Toxicological Inference

In the absence of specific toxicological studies for CAS 1936686-87-1, safety protocols must be grounded in the toxicity profile of its closest analog, Tetrahydrofurfuryl Alcohol (THFA) (CAS 97-

99-4).

- **Reproductive Toxicity:** THFA is classified as Repr. 1B (May damage fertility or the unborn child). Treat this derivative as a potential reproductive hazard.[1]
- **Skin/Eye Irritation:** High probability of causing serious eye irritation and skin defatting/dermatitis.
- **Dermal Absorption:** Ether-alcohols are excellent solvents and can penetrate the skin, carrying themselves and other solutes into the bloodstream.

## Part 3: Operational Handling Protocols

### Engineering Controls

- **Primary Containment:** All open handling must occur within a certified Chemical Fume Hood operating at a face velocity of 0.5 m/s (100 fpm).
- **Inert Atmosphere:** Operations involving heating, distillation, or vigorous stirring should be conducted under a blanket of Argon or Nitrogen to prevent auto-oxidation.

### Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves may provide insufficient protection against oxygenated heterocycles.

PPE Type	Specification	Rationale
Hand Protection	Butyl Rubber (0.3mm+) or Silver Shield®	THF derivatives degrade nitrile; Butyl offers >480 min breakthrough.
Eye Protection	Chemical Splash Goggles	Prevent corneal damage from splashes (high viscosity liquid).
Body Protection	Lab Coat (Cotton/Poly) + Chemical Apron	Prevent dermal absorption via splashes.
Respiratory	Organic Vapor Cartridge (Type A)	Required only if working outside a fume hood (e.g., spill cleanup).

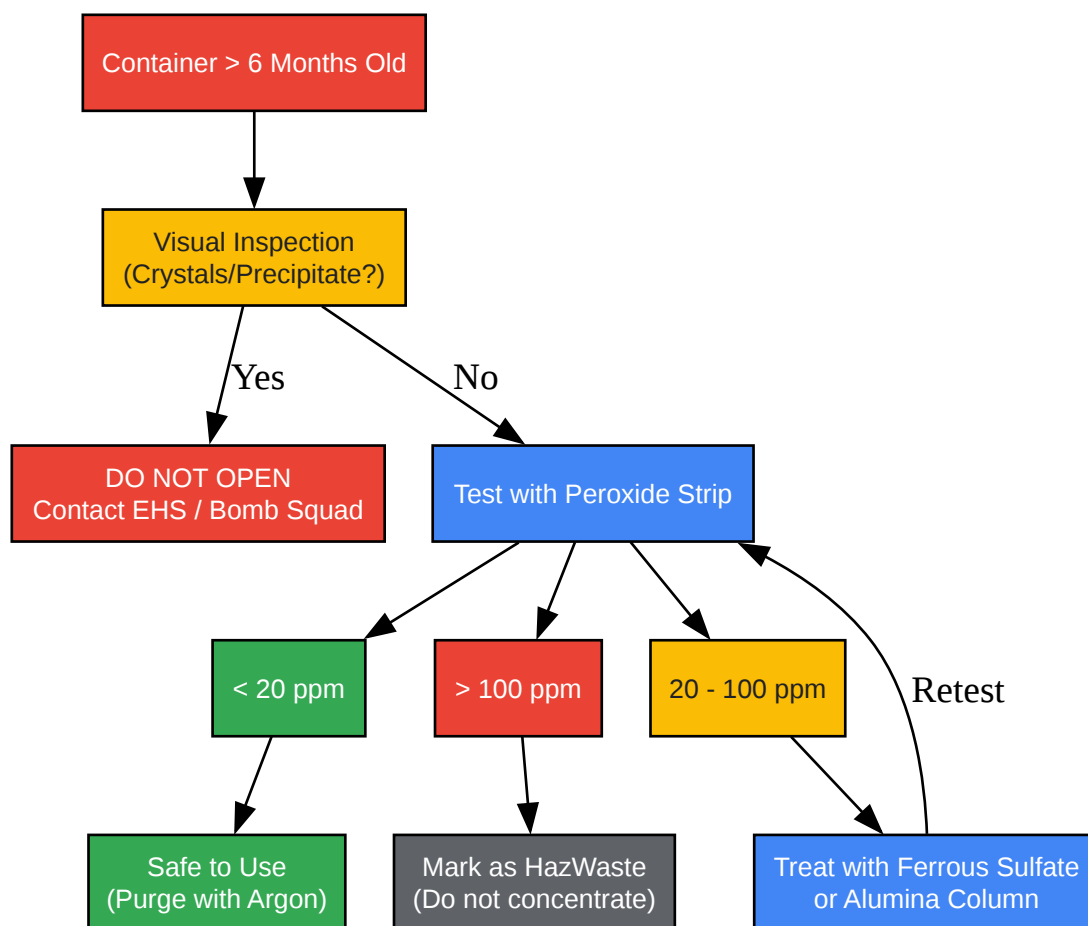
## Storage & Shelf-Life Management

- Environment: Store in a cool, dry, dark location. Flammables cabinet preferred.
- Headspace: Purge headspace with Nitrogen/Argon after every use.
- Stabilizers: Check if the supplier has added BHT (Butylated hydroxytoluene). If uninhibited, shelf life is significantly reduced.
- Testing: Test for peroxides every 6 months using quantofix strips or iodide titration.

## Part 4: Experimental Workflows & Visualization

### Workflow: Peroxide Management

The following diagram outlines the critical decision path for handling aged containers of [2-(Methoxymethyl)oxolan-2-yl]methanol.



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Figure 1: Peroxide detection and mitigation workflow for ether-containing building blocks.

## Protocol: Safe Transfer of Hygroscopic/Oxidizable Liquids

Objective: Transfer reagent without introducing moisture or oxygen.

- Preparation: Oven-dry all glassware (syringes, needles, reaction flask) at 120°C for >2 hours. Cool in a desiccator.
- Pressure Equalization: Insert a balloon filled with Argon into the reagent bottle septum to equalize pressure during withdrawal.
- Withdrawal: Use a gas-tight syringe with a long needle. Draw liquid slowly to avoid cavitation (bubble formation).
- Transfer: Dispense directly into the reaction vessel (under positive Argon pressure).
- Seal: Immediately wrap the reagent bottle cap with Parafilm® or electrical tape to ensure a tight seal.

## Part 5: Emergency Response

### Spill Management

- Small Spill (< 10 mL):
  - Alert nearby personnel.
  - Cover with vermiculite or activated carbon absorbent pads.
  - Clean surface with soap and water (avoid organic solvents that may spread the residue).
  - Dispose of waste as "Organic Solvent - Halogen Free".
- Large Spill (> 100 mL):

- Evacuate the lab.
- Isolate ignition sources (turn off hot plates).
- Contact HazMat team. Do not attempt cleanup without full face respirator and butyl gloves.

## First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.<sup>[1][2]</sup> Do not pause to remove contact lenses initially; rinse over them, then remove if easy.<sup>[2]</sup> Seek ophthalmologist evaluation.
- Skin Contact: Wash with non-abrasive soap and water for 15 minutes. Monitor for redness/dermatitis.
- Ingestion: Do NOT induce vomiting (risk of aspiration). Rinse mouth with water.<sup>[3][4]</sup> Contact Poison Control.

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